

An In-depth Technical Guide to 3-Hydroxyundecanoic Acid (CAS: 40165-88-6)

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Compound of Interest

Compound Name: 3-Hydroxyundecanoic acid

Cat. No.: B126752

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Abstract

3-Hydroxyundecanoic acid (CAS: 40165-88-6) is a medium-chain hydroxy fatty acid that has garnered increasing interest in the scientific community. This technical guide provides a comprehensive overview of its chemical and physical properties, methods for its synthesis and analysis, and a detailed exploration of its biological activities and potential therapeutic applications. Particular focus is given to its established antifungal properties and its emerging role in cancer research, potentially through the modulation of key cellular signaling pathways. This document aims to serve as a valuable resource for researchers and professionals in the fields of biochemistry, microbiology, and drug development.

Chemical and Physical Properties

3-Hydroxyundecanoic acid is a saturated fatty acid with a hydroxyl group at the C-3 position. Its chemical structure and key properties are summarized below.

Property	Value	Reference
CAS Number	40165-88-6	N/A
Molecular Formula	C ₁₁ H ₂₂ O ₃	[1][2]
Molecular Weight	202.29 g/mol	[1]
IUPAC Name	3-hydroxyundecanoic acid	[1]
Melting Point	73-73.5 °C	[2]
Boiling Point	333.2 ± 25.0 °C (Predicted)	[2]
Density	0.998 ± 0.06 g/cm ³ (Predicted)	[2]
Solubility	Soluble in ethanol, methanol, and chloroform.[1][2] Practically insoluble in water. [3]	N/A
Purity	Commercially available at >98% purity.[1]	N/A
Appearance	Solid	[4]

Synthesis and Purification

While a specific, detailed industrial synthesis protocol for **3-hydroxyundecanoic acid** is not readily available in the public domain, its structure lends itself to established organic chemistry reactions.

Synthesis Methodology: The Reformatsky Reaction

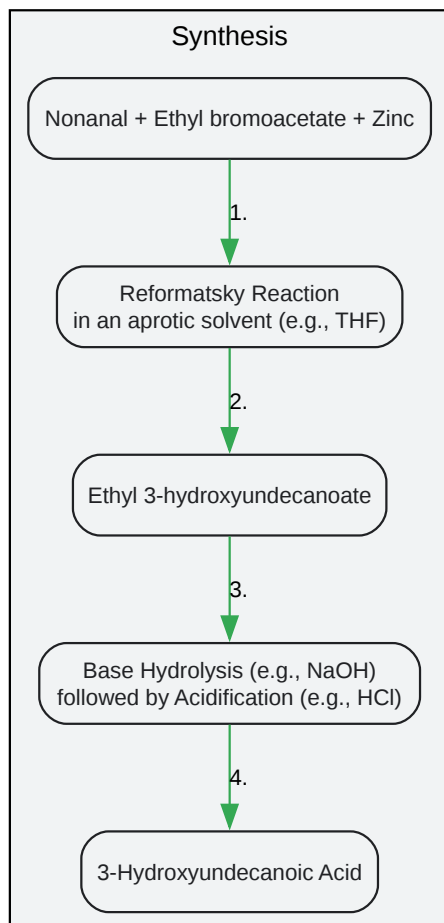
A common and effective method for the synthesis of β -hydroxy esters, which can then be hydrolyzed to β -hydroxy acids like **3-hydroxyundecanoic acid**, is the Reformatsky reaction.[5]
[6]

Reaction Principle: The reaction involves the treatment of an α -halo ester with zinc metal to form an organozinc reagent (a Reformatsky enolate). This enolate then reacts with an aldehyde or ketone to form a β -hydroxy ester.[5][6] For the synthesis of **3-hydroxyundecanoic acid**,

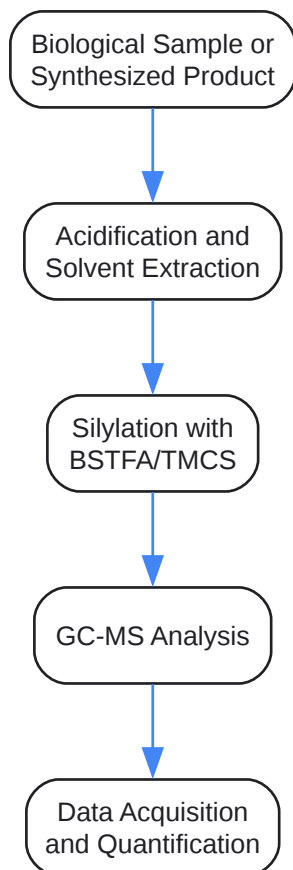
nonanal (the aldehyde corresponding to the desired nine-carbon tail) would be reacted with the zinc enolate of an α -bromoacetate.

Illustrative Workflow:

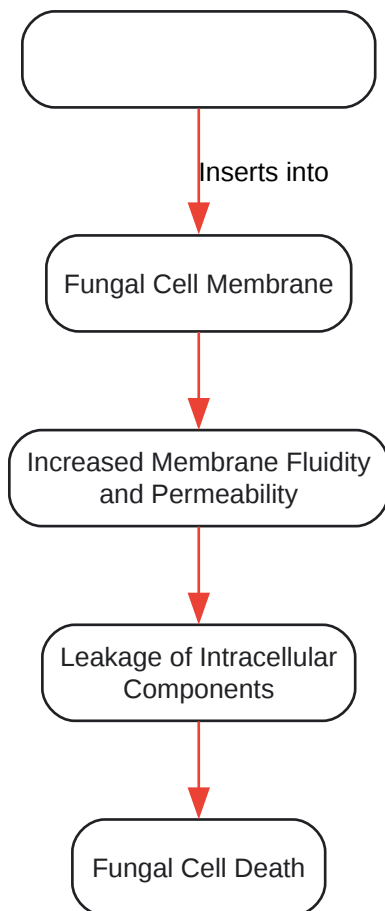
General Workflow for 3-Hydroxyundecanoic Acid Synthesis via Reformatsky Reaction



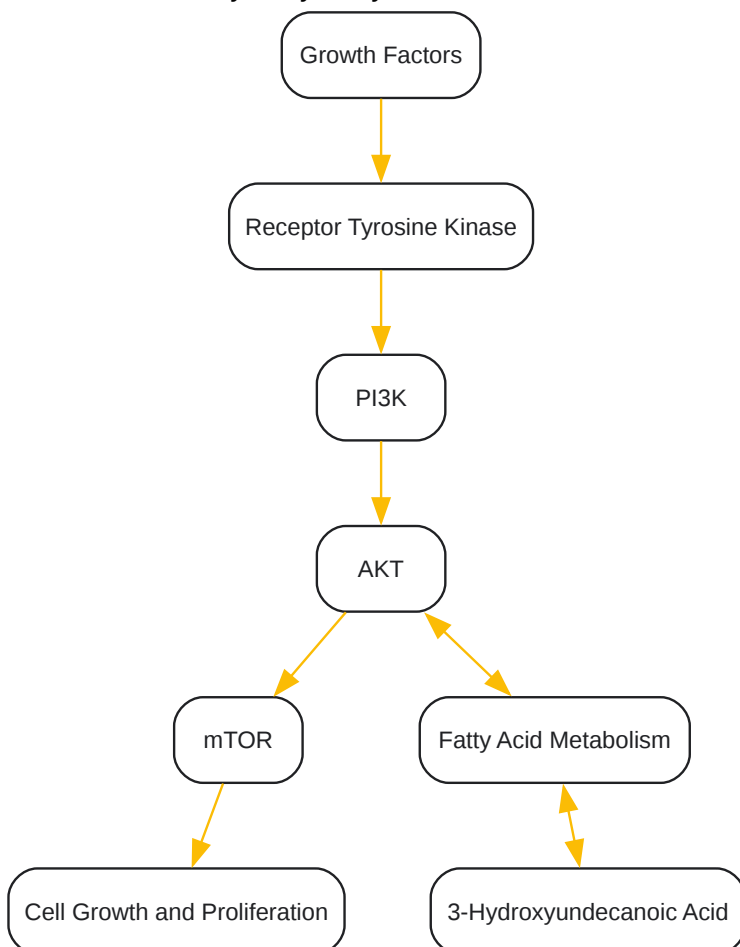
Workflow for GC-MS Analysis of 3-Hydroxyundecanoic Acid



Antifungal Mechanism of 3-Hydroxyundecanoic Acid



Potential Involvement of 3-Hydroxy Fatty Acids in the PI3K/AKT/mTOR Pathway



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